

# A Comprehensive Technical Guide to (R)-(-)-2-Pentanol

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

(R)-(-)-2-Pentanol, a chiral secondary alcohol, is a versatile and valuable building block in the fields of organic synthesis, pharmaceutical development, and materials science. Its specific stereochemistry makes it a crucial intermediate for the enantioselective synthesis of complex molecules, particularly active pharmaceutical ingredients (APIs), where the biological activity is often dependent on a single enantiomer. This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, and applications of (R)-(-)-2-Pentanol, with a focus on detailed experimental protocols and workflows relevant to researchers and drug development professionals.

## **Chemical and Physical Properties**

**(R)-(-)-2-Pentanol** is a colorless liquid with a characteristic odor. Its physical and chemical properties are summarized in the table below, providing essential data for its handling, application, and analysis.[1][2][3][4][5]



Property	Value
CAS Number	31087-44-2[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O[3][4][5]
Molecular Weight	88.15 g/mol [1][3][4][5]
Appearance	Colorless liquid[4]
Boiling Point	119-120 °C[1][3][5]
Density	0.809 g/mL at 20 °C[1][5]
Refractive Index	n20/D 1.406[1][5]
Optical Rotation	[α]25/D -13°, neat[1][5]
Flash Point	34 °C (93.2 °F) - closed cup[1]
Solubility	Soluble in alcohol; slightly soluble in water.[2]
Synonyms	(R)-Pentan-2-ol, (2R)-pentan-2-ol[6]

## Synthesis of (R)-(-)-2-Pentanol

The enantioselective synthesis of **(R)-(-)-2-Pentanol** is critical for its application in chiral chemistry. While several methods exist, biocatalytic kinetic resolution has emerged as a highly efficient and environmentally friendly approach. This method utilizes enzymes to selectively transform one enantiomer of a racemic mixture, allowing for the separation of the desired enantiomer.

## **Biocatalytic Kinetic Resolution of Racemic 2-Pentanone**

A common and effective method for producing **(R)-(-)-2-Pentanol** is through the asymmetric reduction of 2-pentanone using a ketoreductase (KRED) enzyme. These enzymes, often derived from microorganisms, exhibit high enantioselectivity. The process involves the selective reduction of the (S)-enantiomer of 2-pentanone to (S)-(+)-2-pentanol, leaving the unreacted (R)-(-)-2-pentanone which can then be reduced in a subsequent step, or the direct enantioselective reduction of 2-pentanone to **(R)-(-)-2-Pentanol** depending on the enzyme used. A more direct and increasingly popular method is the kinetic resolution of a racemic



aldehyde, such as 2-methylpentanal, where the (R)-enantiomer is selectively reduced to (R)-2-methylpentanol.

Below is a generalized experimental protocol for the biocatalytic reduction of 2-pentanone to **(R)-(-)-2-Pentanol**.

# Experimental Protocol: Biocatalytic Reduction of 2-Pentanone

Objective: To synthesize **(R)-(-)-2-Pentanol** via the enantioselective reduction of 2-pentanone using a ketoreductase.

#### Materials:

- 2-Pentanone
- Ketoreductase (KRED) with (R)-selectivity
- Nicotinamide adenine dinucleotide phosphate (NADPH) or a cofactor regeneration system (e.g., glucose and glucose dehydrogenase)
- Buffer solution (e.g., potassium phosphate buffer, pH 7.0)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)
- Standard laboratory glassware and equipment (bioreactor, stirrer, centrifuge, rotary evaporator)
- Chiral Gas Chromatography (GC) system for analysis

#### Methodology:

- Reaction Setup:
  - In a temperature-controlled bioreactor, prepare a buffered solution (e.g., 100 mM potassium phosphate buffer, pH 7.0).



- Add the ketoreductase enzyme to the buffer to a final concentration as recommended by the supplier.
- Incorporate the NADPH cofactor and, if used, the components of the cofactor regeneration system.
- Initiate stirring to ensure a homogenous mixture.

#### Substrate Addition:

 Slowly add 2-pentanone to the reaction mixture. The substrate concentration should be optimized to avoid enzyme inhibition.

#### Reaction Conditions:

- Maintain the reaction at a constant temperature, typically between 25-30 °C, and a controlled pH.
- Monitor the progress of the reaction by taking aliquots at regular intervals.
- Reaction Monitoring and Work-up:
  - Analyze the aliquots using chiral GC to determine the conversion of 2-pentanone and the enantiomeric excess (ee) of the (R)-(-)-2-Pentanol product.
  - Once the desired conversion and ee are achieved, terminate the reaction by removing the enzyme, for example, by centrifugation.

#### Product Isolation and Purification:

- Extract the aqueous reaction mixture with an organic solvent such as ethyl acetate.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude (R)-(-)-2-Pentanol.



- If necessary, purify the product further by distillation.
- Characterization:
  - Confirm the identity and purity of the final product using analytical techniques such as NMR spectroscopy and confirm the enantiomeric excess using chiral GC.

## **Applications in Research and Drug Development**

**(R)-(-)-2-Pentanol** serves as a key chiral intermediate in the synthesis of a variety of high-value compounds.

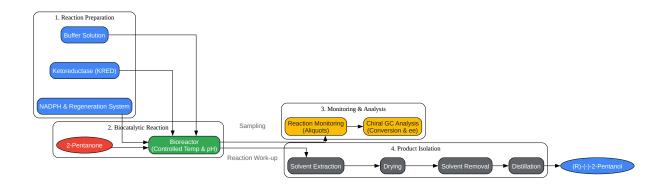
- Pharmaceutical Synthesis: It is employed in the synthesis of enantiomerically pure active
  pharmaceutical ingredients (APIs).[4] The stereocenter of (R)-(-)-2-Pentanol is often
  incorporated into the final drug molecule, influencing its pharmacological activity and
  reducing potential side effects associated with the inactive or less active enantiomer.
- Chiral Auxiliaries and Ligands: This alcohol can be used to synthesize chiral auxiliaries and ligands for asymmetric catalysis, enabling the stereocontrolled synthesis of other chiral molecules.
- Flavor and Fragrance Industry: **(R)-(-)-2-Pentanol** is also utilized as a flavoring agent and fragrance component in the food and cosmetics industries.[4]
- Agrochemicals: It serves as a building block in the production of certain agrochemicals where stereochemistry is crucial for their biological activity.[4]

## **Visualizations**

## **Experimental Workflow for Biocatalytic Synthesis**

The following diagram illustrates the general workflow for the biocatalytic production of **(R)**-(-)-2-Pentanol.





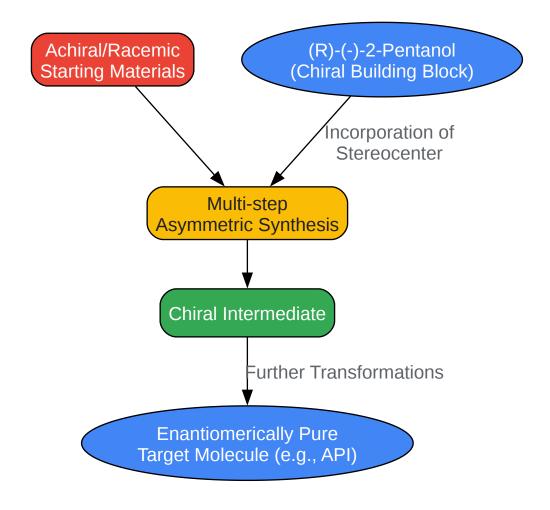
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Biocatalytic Synthesis Workflow for (R)-(-)-2-Pentanol.

## **Logical Relationship in Chiral Synthesis**

The significance of **(R)-(-)-2-Pentanol** lies in its role as a chiral building block. The following diagram illustrates its logical placement in a generic synthetic pathway for an enantiomerically pure target molecule.





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Role of (R)-(-)-2-Pentanol in a Chiral Synthesis Pathway.

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